

Personal protective equipment for handling 3,5-Dihydroxyadamantan-1-yl Methacrylate

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Compound of Interest

Compound Name: 3,5-Dihydroxyadamantan-1-yl
Methacrylate

Cat. No.: B8432574

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Essential Safety and Handling of 3,5-Dihydroxyadamantan-1-yl Methacrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3,5-Dihydroxyadamantan-1-yl Methacrylate**. The following procedures are based on best practices for handling methacrylate compounds and are intended to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment are crucial to minimize exposure and ensure safety when handling **3,5-Dihydroxyadamantan-1-yl Methacrylate**.^[1] The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Details and Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities or significant splash hazards.	Conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®, or a three-layered PVP glove). A lab coat or chemical-resistant apron should be worn. For larger quantities, chemical-resistant coveralls may be necessary.	Prevents skin contact, which can cause skin irritation and may lead to sensitization.[1][3][4] Ordinary surgical rubber gloves are penetrated by methyl methacrylate monomer in less than 1 minute.[3]
Respiratory Protection	A full-face respirator with appropriate cartridges may be necessary if risk assessment shows it is required, especially in cases of insufficient ventilation or for large spills.	To be used when engineering controls such as a fume hood are not sufficient to control vapor exposure.[4][5] Lab personnel intending to use a respirator mask must be trained and fit-tested.[5]

Operational Plan: Handling and Storage

Proper handling and storage are essential to prevent accidents and maintain the chemical's integrity.[1]

Handling:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation risks.[1][5][6]
- Avoid contact with skin, eyes, and clothing.[1][7]

- Wash hands thoroughly after handling.[1][2][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][9] Use non-sparking tools.[1][7]
- Take measures to prevent the buildup of electrostatic charge.[5]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][8][9] A recommended storage temperature is 2–8°C.[6]
- Store under an inert atmosphere (e.g., nitrogen) to prevent polymerization or moisture absorption.[6] The presence of oxygen is required for some inhibitors to function effectively, so supplier recommendations should be followed.[10]
- Keep away from incompatible materials such as strong oxidizers, acids, bases, and peroxides.[1][6][9]
- Protect from light.[1][9]

Emergency and Disposal Plan

Emergency Measures:

Situation	First Aid Measures
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
In Case of Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][5][8]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][8]
If Swallowed	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][7]
Spills	For small spills (<1 L), and if trained, use appropriate personal protective equipment and absorbent material. For large spills (>1 L), evacuate the area and contact emergency services.[5] Use non-sparking tools to collect the material.[6]

Disposal Plan:

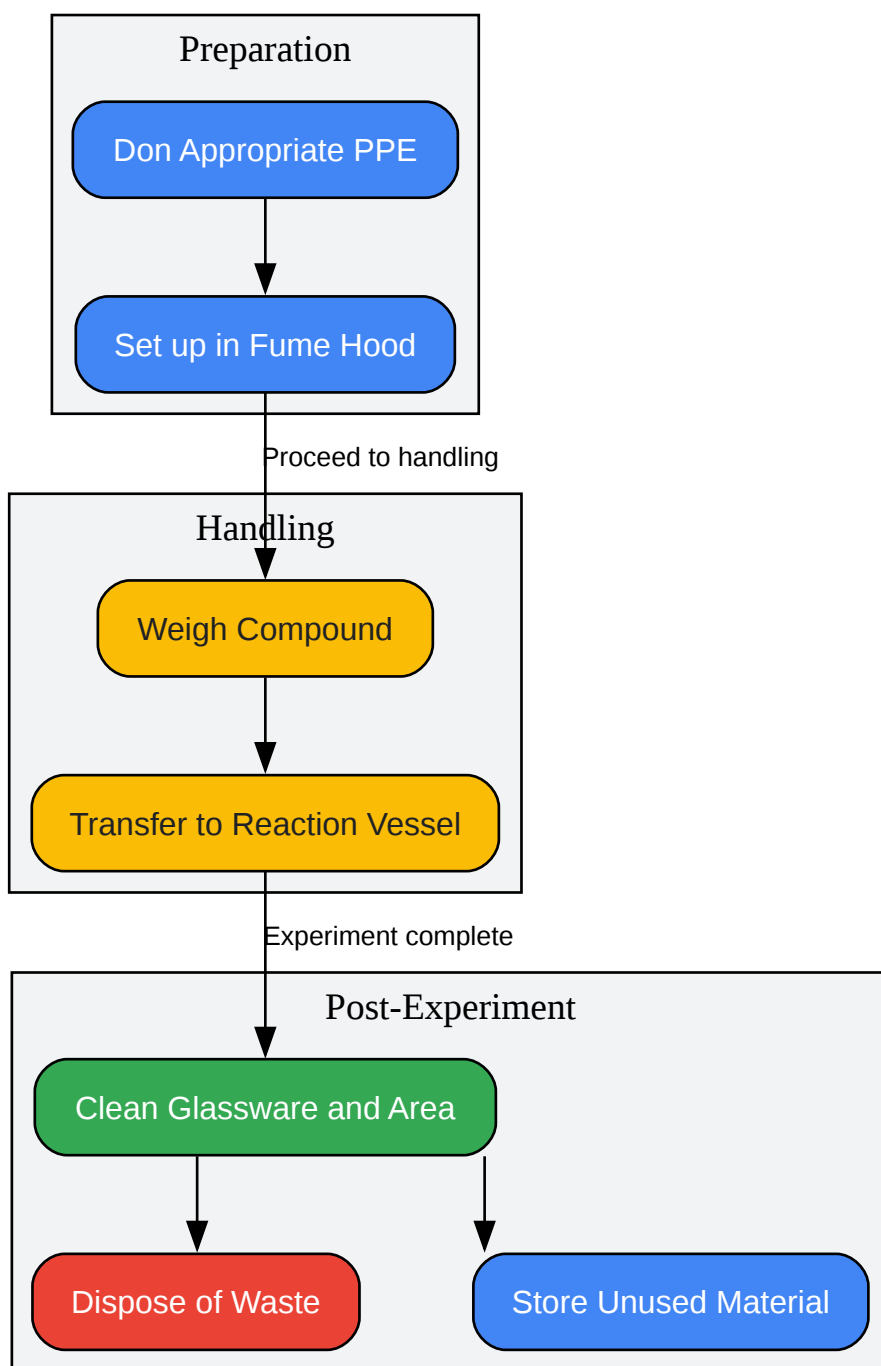
Dispose of **3,5-Dihydroxyadamantan-1-yl Methacrylate** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[1]

- Unused Product: Must not be disposed of with household garbage.[2] Incineration is a recommended disposal method for similar chemicals.[9] Consult your local regional authorities for proper disposal procedures.[8]
- Contaminated Materials (e.g., gloves, absorbent pads): Collect in a sealed, labeled container and dispose of as hazardous waste.[1]

- Empty Containers: Empty containers can still pose a hazard.^[5] They should be triple rinsed, with the rinsate collected for disposal as hazardous waste.^[5] After proper rinsing and ensuring no residue remains, the label should be defaced, and the container can be discarded according to local regulations.^[5]

Experimental Workflow

The following diagram outlines the standard workflow for handling **3,5-Dihydroxyadamantan-1-yl Methacrylate** in a laboratory setting.



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Caption: Workflow for handling **3,5-Dihydroxyadamantan-1-yl Methacrylate**.

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